

Personal protective equipment for handling TD-802

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Compound of Interest

Compound Name: TD-802

Cat. No.: B11935783

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Essential Safety and Handling Guide for TD-802

For Researchers, Scientists, and Drug Development Professionals

This document provides immediate and essential safety, handling, and disposal information for the novel, cereblon-mediated androgen receptor PROTAC (Proteolysis Targeting Chimera) degrader, **TD-802**. Given that **TD-802** is designated for research use only, adherence to stringent laboratory safety protocols is imperative to mitigate potential risks.^{[1][2]} This guide is intended to be a primary resource for ensuring the safe and effective use of this potent compound in a laboratory setting.

Compound Information and Hazard Identification

TD-802 is a highly potent and specific degrader of the androgen receptor, functioning through a cereblon-mediated mechanism.^{[1][3]} As with many novel bioactive molecules, a comprehensive toxicological profile for **TD-802** is not yet fully established. Therefore, it must be handled with the utmost care, assuming it is potentially hazardous upon inhalation, ingestion, or skin contact. As a cereblon-targeting agent, there is a potential for teratogenicity.^[4]

Key Chemical Data:

Property	Value	Reference
Chemical Name	TD-802	[1][3]
CAS Number	2760703-21-5	[1][3]
Molecular Formula	C ₅₂ H ₆₁ ClN ₁₀ O ₆	[3]
Molecular Weight	957.57 g/mol	[3]

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is the first line of defense against accidental exposure. The following PPE is mandatory when handling **TD-802** in any form (solid or in solution).

Recommended Personal Protective Equipment:

Protection Type	Specification	Rationale
Hand Protection	Nitrile or other chemically resistant gloves. Double-gloving is recommended.	Prevents skin contact and absorption.
Eye Protection	Safety glasses with side shields or chemical safety goggles.	Protects eyes from splashes or airborne particles.
Skin and Body Protection	A fully buttoned laboratory coat.	Prevents contamination of personal clothing.
Respiratory Protection	Use in a well-ventilated area, preferably within a certified chemical fume hood. For handling powders or creating aerosols, a respirator may be necessary.	Minimizes inhalation of the compound.

Operational and Handling Plan

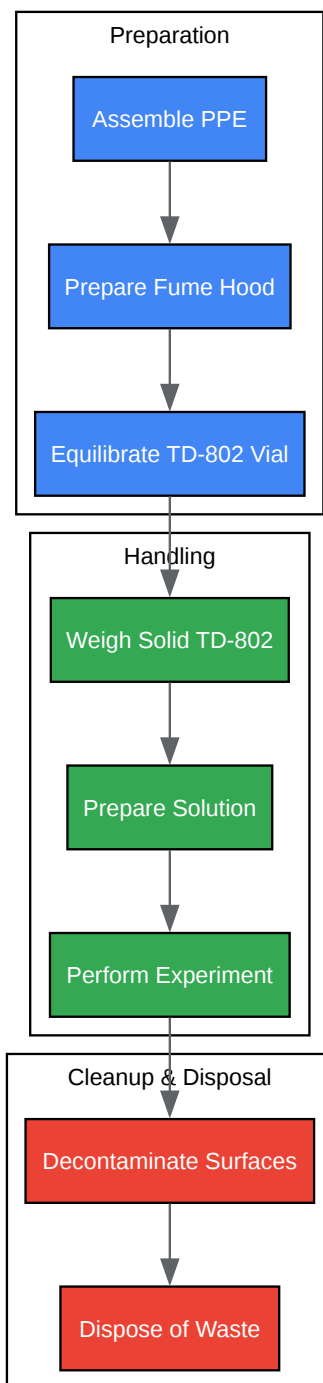
Adherence to a strict operational plan ensures minimal exposure and maintains the integrity of the compound.

Step-by-Step Handling Protocol:

- Preparation: Before handling, ensure the work area (preferably a chemical fume hood) is clean and uncluttered. Assemble all necessary equipment and reagents.
- Compound Equilibration: Allow the vial of **TD-802** to equilibrate to room temperature for at least one hour before opening.^[5]
- Solution Preparation: Prepare solutions on the same day of use whenever possible.^[5] If stock solutions are necessary, they should be prepared as aliquots in tightly sealed vials.
- Weighing: If handling the solid form, weigh the required amount in a chemical fume hood to avoid inhalation of dust.
- Dissolving: Add the solvent to the vial containing the solid **TD-802**. Cap the vial and vortex or sonicate until the solid is fully dissolved.
- Use: Perform all experimental procedures involving **TD-802** within a chemical fume hood.
- Post-Handling: After use, decontaminate all surfaces and equipment that may have come into contact with **TD-802**.

Experimental Workflow for Handling **TD-802**:

Figure 1. Standard Workflow for Handling TD-802

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Caption: Figure 1. A step-by-step workflow for the safe handling of **TD-802** in a laboratory setting.

Storage and Disposal Plan

Proper storage and disposal are critical for safety and to maintain the compound's efficacy.

Storage Conditions:

Form	Storage Temperature	Duration	Container	Notes
Solid	As stated on the product vial	Up to 24 months	Tightly sealed vial	[5]
Stock Solution	-20°C	Up to 1 month	Tightly sealed aliquots	[5]

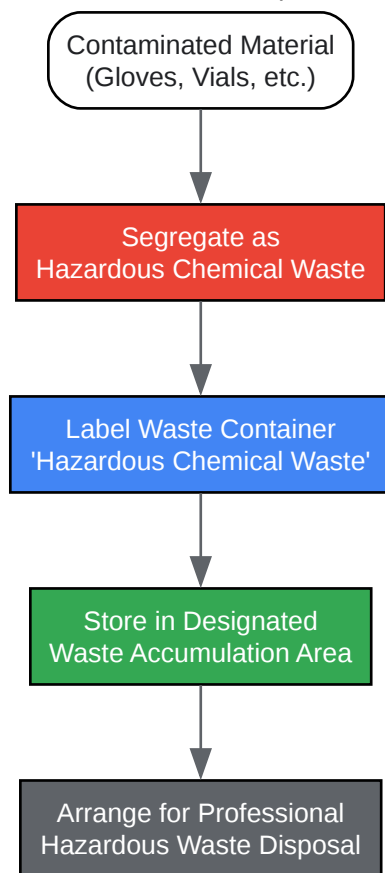
TD-802 requires cold-chain transportation to maintain its stability.[\[2\]](#)

Disposal Plan:

All waste materials contaminated with **TD-802**, including empty vials, pipette tips, and gloves, should be disposed of as hazardous chemical waste. Follow all local, state, and federal regulations for hazardous waste disposal. Do not dispose of **TD-802** down the drain or in the regular trash.

Logical Relationship for **TD-802** Waste Management:

Figure 2. TD-802 Waste Disposal Pathway



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Caption: Figure 2. The required pathway for the safe disposal of **TD-802** contaminated waste.

Emergency Procedures

In the event of an exposure, immediate action is crucial.

Emergency Response Protocols:

Exposure Route	Immediate Action
Skin Contact	Immediately wash the affected area with soap and plenty of water. Remove contaminated clothing.
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.
Inhalation	Move the person to fresh air. If breathing is difficult, provide oxygen. Seek medical attention.
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.

This guide provides a framework for the safe handling of **TD-802**. It is essential to supplement this information with your institution's specific safety protocols and to always exercise caution when working with potent, novel compounds.

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